

Periodic table comparison of Antimony (Sb) and Phosphorus (P) properties

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Compound of Interest

Compound Name: Antimony(3+) phosphate

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A Comparative Guide to the Properties of Antimony (Sb) and Phosphorus (P)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of the key chemical and physical properties of Antimony (Sb) and Phosphorus (P). Both elements belong to Group 15 of the periodic table, also known as the pnictogens, and share some similarities in their valence electron configuration. However, their distinct positions in the periodic table—Phosphorus in Period 3 and Antimony in Period 5—give rise to significant differences in their atomic, physical, and chemical characteristics. This guide summarizes these properties in clearly structured tables and provides a visual representation of their periodic trends.

I. Periodic Table and Atomic Properties

Antimony and Phosphorus are both located in Group 15, which dictates their common valence of 5.^{[1][2]} However, Antimony's position in Period 5 means it has more electron shells than Phosphorus, which is in Period 3.^{[1][2]} This difference in atomic structure is the primary reason for the observed trends in their properties.

Table 1: Comparison of Atomic Properties

Property	Antimony (Sb)	Phosphorus (P)
Atomic Number	51[1]	15[3]
Atomic Mass (u)	121.76[1]	30.974[2]
Period	5[1]	3[2]
Group	15[1]	15[2]
Block	p-block[1]	p-block[2]
Electron Configuration	[Kr] 4d ¹⁰ 5s ² 5p ³ [1]	[Ne] 3s ² 3p ³ [3]
Valence Electrons	5[1]	5[3]
Atomic Radius (pm)	206 (van der Waals)[1]	180 (van der Waals)[2]
First Ionization Energy (kJ/mol)	834[4]	1011.8[5]
Electronegativity (Pauling Scale)	2.05[6]	2.19[5]

II. Physical Properties

The physical properties of Antimony and Phosphorus highlight the transition from nonmetallic to metalloid character down Group 15. Phosphorus exists in several allotropic forms, with white and red phosphorus being the most common.[7][8] Antimony is a metalloid, exhibiting properties of both metals and nonmetals.[9][10]

Table 2: Comparison of Physical Properties

Property	Antimony (Sb)	Phosphorus (P)
State at 20°C	Solid[11]	Solid[12]
Appearance	Silvery-gray metallic luster[1]	Waxy white or yellow, red, violet, black[2]
Density (g/cm³)	6.697[13]	1.823 (white), 2.34 (red), 2.69 (black)[14]
Melting Point (°C)	630.6[1]	44.15 (white)[12]
Boiling Point (°C)	1635[1]	280.5 (white)[12]
Allotropes	Metallic, explosive, black, yellow[13]	White, red, black, violet[14]
Electrical Conductivity	Poor conductor[9]	Poor conductor[12]
Thermal Conductivity (W/m·K)	18.6[15]	0.236[16]

III. Chemical Properties

The chemical reactivity of Antimony and Phosphorus also differs significantly. Phosphorus is highly reactive, especially the white allotrope, which can ignite spontaneously in air.[7][17] Antimony is more stable in air at room temperature but will react with oxygen when heated.[6] Both elements can exhibit multiple oxidation states, with +3 and +5 being the most common.[3][9]

Table 3: Comparison of Chemical Properties

Property	Antimony (Sb)	Phosphorus (P)
Common Oxidation States	-3, +3, +5[9]	-3, +3, +5[3]
Reactivity with Air	Stable at room temperature; oxidizes upon heating to form Sb_2O_3 . [6]	White phosphorus ignites spontaneously in air at about 30°C; red phosphorus is more stable but ignites upon heating. [7][17]
Reactivity with Acids	Does not react with non-oxidizing acids; dissolves in hot oxidizing acids. [1][18]	Reacts with oxidizing acids.
Oxide Type	Amphoteric [6]	Acidic

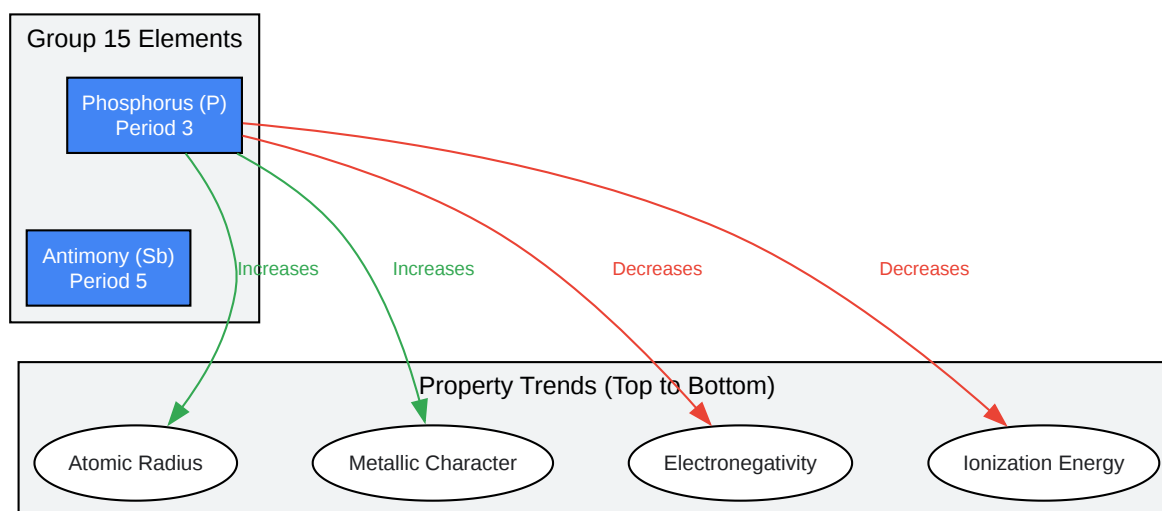
Experimental Protocols

The data presented in this guide are determined through a variety of established experimental techniques:

- **Atomic and Physical Properties:** Techniques such as X-ray crystallography are used to determine atomic radius and crystal structure. Molar mass is determined by mass spectrometry. Melting and boiling points are measured using calorimetry and other thermal analysis methods. Density is typically calculated from the mass and volume of a sample.
- **Ionization Energy and Electronegativity:** Ionization energies are measured through techniques like photoelectron spectroscopy. Electronegativity is a calculated value, most commonly using the Pauling or Mulliken scales, which are based on bond energies and ionization energies/electron affinities, respectively.
- **Chemical Reactivity:** Reactivity is assessed through controlled experiments where the element is exposed to various reagents (e.g., air, water, acids) under specific conditions (e.g., temperature, pressure), and the products are analyzed using techniques like spectroscopy and chromatography.

Visualization of Periodic Trends

The following diagram illustrates the relationship between the periodic table position of Antimony and Phosphorus and the resulting trends in their key atomic properties.



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Caption: Periodic trends for Phosphorus and Antimony in Group 15.

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